

No Chemical Substance "I942" Identified

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: I942

Cat. No.: B15613394

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Extensive searches for a chemical substance with the identifier "**I942**" have not yielded any matching results in chemical databases or safety literature. The identifier "**I942**" is predominantly associated with the United States Citizenship and Immigration Services (USCIS) Form I-942, a "Request for Reduced Fee"[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#).

It is crucial for laboratory safety and proper chemical handling that the substance in question is correctly identified before any disposal procedures are attempted. The disposal of an unknown substance can lead to dangerous reactions, environmental contamination, and potential harm to individuals.

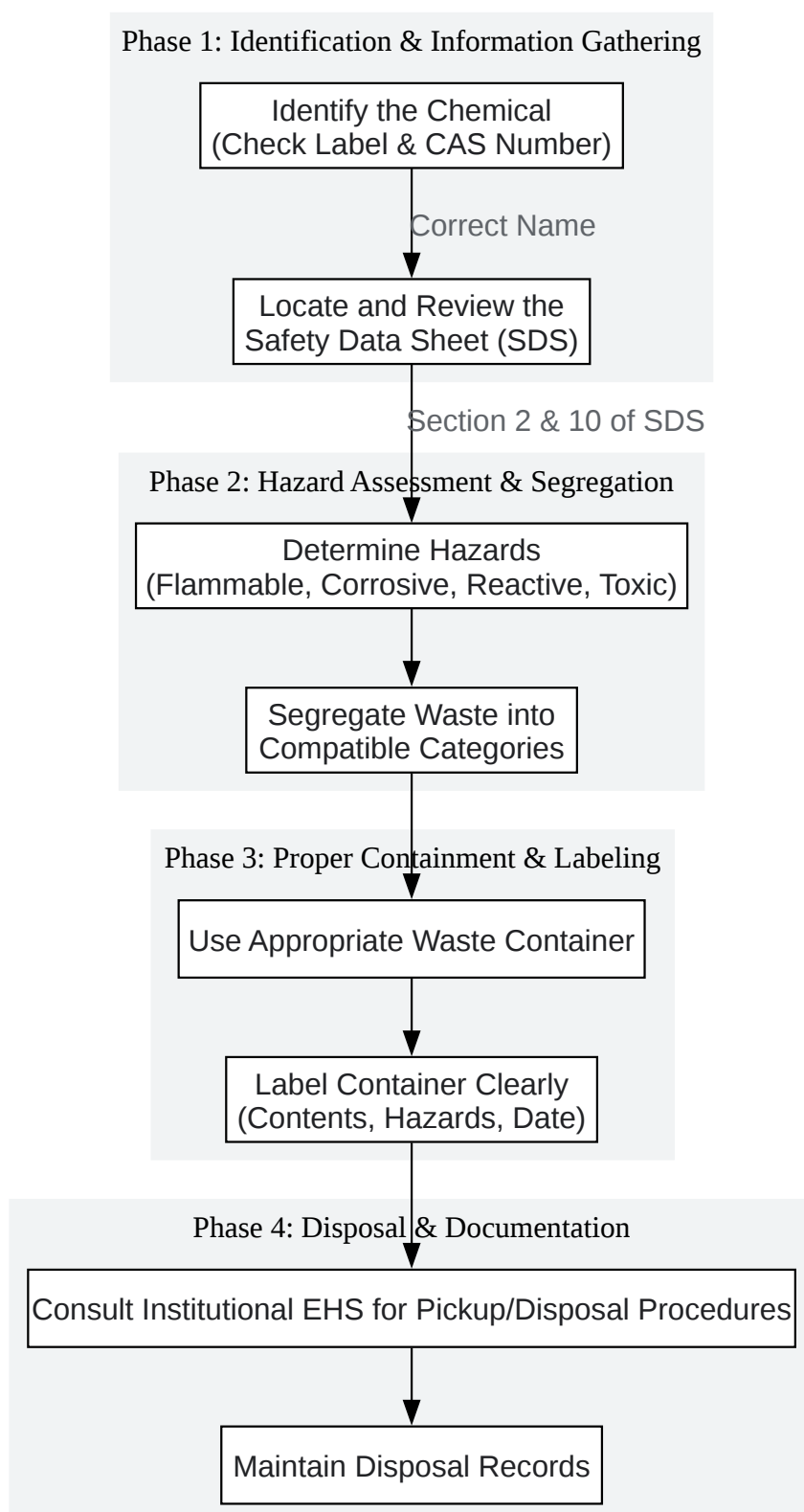
Immediate Steps for Researchers, Scientists, and Drug Development Professionals:

- **Verify the Chemical Identity:** The most critical step is to determine the correct name of the substance. Check the original container for a manufacturer's label, which should include the chemical name, formula, and a CAS (Chemical Abstracts Service) number.
- **Locate the Safety Data Sheet (SDS):** Once the correct chemical name is identified, the corresponding SDS should be consulted. The SDS is a comprehensive document that provides detailed information about the chemical's properties, hazards, safe handling, and—most importantly—proper disposal procedures.

- **Contact Your Environmental Health & Safety (EHS) Department:** Your institution's EHS department is the primary resource for guidance on chemical waste disposal. They are familiar with local, state, and federal regulations and can provide specific instructions for the safe disposal of the particular chemical you are working with.

General Chemical Disposal Workflow

While specific disposal protocols are dependent on the chemical's properties, the following workflow provides a general framework for approaching chemical waste disposal in a laboratory setting.



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Caption: A generalized workflow for the safe disposal of laboratory chemical waste.

Once the correct chemical identity is established, we can provide more specific and actionable information. Please re-submit your query with the correct chemical name for detailed disposal procedures.

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References

- [1. lawfirm1.com \[lawfirm1.com\]](#)
- [2. citizenconciierge.org \[citizenconciierge.org\]](#)
- [3. myattorneyusa.com \[myattorneyusa.com\]](#)
- [4. uscis.gov \[uscis.gov\]](#)
- [5. Request for Reduced Fee | USCIS \[uscis.gov\]](#)
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